

Isopropyl isostearate CAS number and technical data sheet

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Compound of Interest

Compound Name: *Isopropyl isostearate*

Cat. No.: *B3428478*

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An In-Depth Technical Guide to **Isopropyl Isostearate** for Researchers and Drug Development Professionals

Introduction

Isopropyl isostearate is the ester of isopropyl alcohol and isostearic acid, widely utilized in the cosmetic and pharmaceutical industries as an emollient, lubricant, and binder.[1][2] This guide provides a comprehensive overview of its technical data, safety profile, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Isopropyl isostearate is a clear, colorless, and odorless liquid.[3] Its chemical formula is $C_{21}H_{42}O_2$. [4]

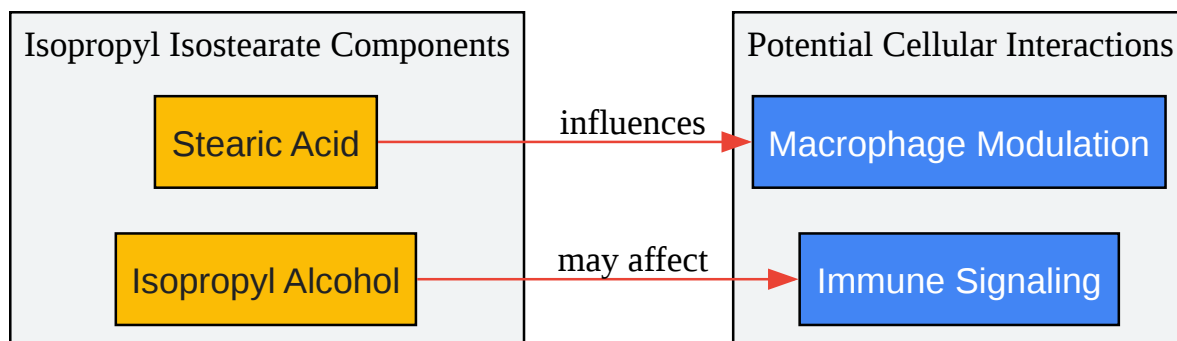
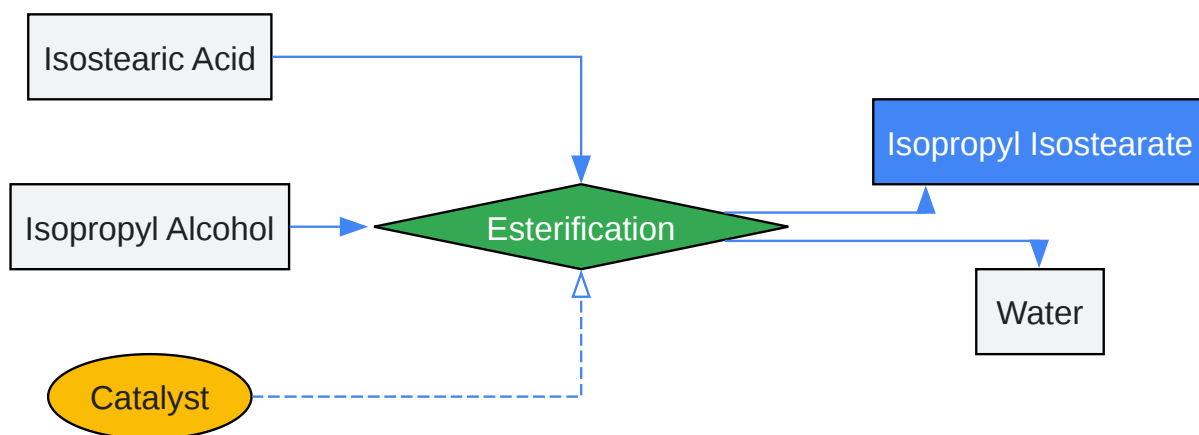
Chemical and Physical Properties

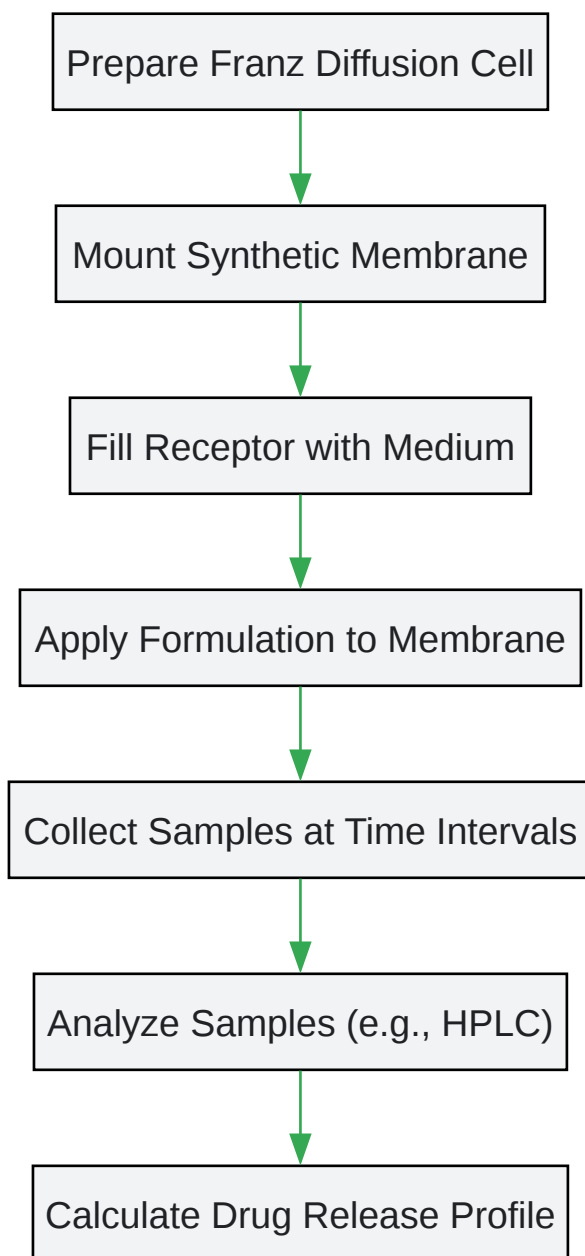
Isopropyl isostearate is a synthetic ingredient produced by the esterification of isostearic acid with isopropyl alcohol.[4] Isostearic acid itself is a mixture of branched-chain C18 fatty acids. The physical and chemical properties of **isopropyl isostearate** are summarized in the table below, providing a clear reference for formulation development.

Property	Value
CAS Number	68171-33-5, 31478-84-9[1][4]
Molecular Formula	C21H42O2[1]
Molecular Weight	326.56 g/mol [1]
Appearance	Clear, colorless liquid[4]
Melting Point	18.45°C (estimate)[1]
Boiling Point	364.57°C (rough estimate)[1]
Density	0.8760 g/cm ³ (rough estimate)[5]
Flash Point	183.6°C[6]
Refractive Index	1.4304 (estimate)[1]
Solubility	Partially soluble in water[4]
Viscosity	Low[4]

Synthesis of Isopropyl Isostearate

The synthesis of **isopropyl isostearate** is a straightforward esterification reaction. This process involves the reaction of isostearic acid with isopropyl alcohol, typically in the presence of a catalyst, to yield **isopropyl isostearate** and water. Subsequent purification steps are employed to obtain the final product.





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